Application Notes and Protocols for the Analytical Characterization of Grandinin

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Grandinin*
CAS No.:	*115166-32-0*
Cat. No.:	*B1216238*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive overview of the primary analytical techniques for the characterization of **grandinin**, a C-glycosidic ellagitannin found in various plant species. Detailed protocols for chromatographic and spectroscopic methods are presented, along with expected quantitative data and visual workflows to guide researchers in the isolation, identification, and quantification of this complex polyphenol.

Introduction to **Grandinin**

Grandinin is a complex hydrolyzable tannin, specifically an ellagitannin, characterized by a C-glycosidic linkage of a lyxose unit.[1][2] It is naturally found in various plant species, including oaks (Quercus species) and Melaleuca quinquenervia.[2][3] As a significant component of oak wood, it often leaches into wine and spirits during barrel aging, influencing their astringency, color, and overall sensory profile.[2][4] **Grandinin** and related ellagitannins are of interest due to their antioxidant and potential pharmacological properties, including anticancer and hypoglycemic effects.[2][3] Its complex structure necessitates a multi-technique approach for unambiguous characterization.

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Physicochemical Properties of **Grandinin**

A summary of the key physicochemical properties of **grandinin** is provided below.

Property	Value	Reference
Chemical Formula	$C_{46}H_{34}O_{30}$	[2][5]
Molar Mass	1066.748 g·mol^{-1}	[2][5]
Class	C-Glycosidic Ellagitannin	[1]
Appearance	Not specified; typically amorphous powder	
Solubility	Soluble in water (estimated 0.5779 mg/L at 25°C) and polar organic solvents like methanol and acetone/water mixtures.	[6][7]
CAS Number	115166-32-0	[2][5]

Application Note I: Chromatographic Analysis

Chromatographic techniques are essential for the separation and purification of **grandinin** from complex plant extracts and for its quantification.

High-Performance Liquid Chromatography (HPLC)

Principle: Reversed-phase HPLC (RP-HPLC) is the most common method for analyzing ellagitannins. It separates compounds based on their polarity, where nonpolar compounds have a stronger interaction with the stationary phase and thus elute later. **Grandinin**, being a large polar molecule, is well-suited for this technique, often coupled with a Diode Array Detector (DAD) for UV-Vis spectral information or a Mass Spectrometer (MS) for mass identification.[4] [8]

Experimental Protocol: RP-HPLC-DAD

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- Instrumentation: An HPLC system equipped with a quaternary pump, degasser, autosampler, column thermostat, and a Diode Array Detector.[9][10]
- Column: A C18 reversed-phase column (e.g., Kinetex or Ascentis Express, 150 mm x 4.6 mm, 2.6-5 µm particle size) is typically used.[9][11] The column should be thermostatted, for example, at 40 °C.[11]
- Mobile Phase: A gradient elution is required for good separation.
  - Solvent A: Water with an acid modifier (e.g., 0.1% formic acid or trifluoroacetic acid) to ensure sharp peaks.[12][13]
  - Solvent B: Acetonitrile or Methanol with the same acid modifier.[12][13]
- Gradient Program (Example):
  - 0-5 min: 5-15% B
  - 5-20 min: 15-30% B
  - 20-30 min: 30-50% B
  - 30-35 min: Return to initial conditions (5% B)
  - 35-40 min: Re-equilibration
- Flow Rate: 0.8 - 1.0 mL/min.[12][13]
- Injection Volume: 10 - 20 µL of a filtered sample solution.[12]
- Detection: Diode Array Detector scanning from 200-400 nm. Chromatograms are typically extracted at a specific wavelength, such as 250 nm or 280 nm, for quantification of ellagitannins.[11]
- Sample Preparation: Plant material is extracted with a suitable solvent (e.g., 80% acetonitrile or methanol/water).[14] The extract is filtered through a 0.45 µm syringe filter before injection. For complex matrices like wine, a solid-phase extraction (SPE) cleanup step using C18 cartridges followed by Sephadex LH-20 may be necessary.[8]

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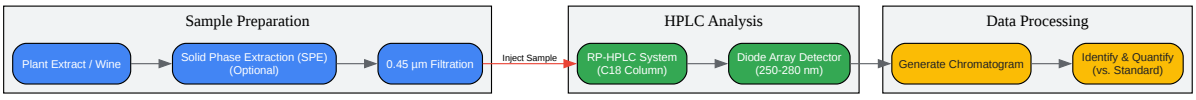
Data Presentation: HPLC

Compound	Retention Time (min)	Detection Wavelength (nm)	Chromatographic System Notes	Reference
Grandinin	~4.2	250	C18 column, water/acetonitrile gradient.	[10][15]
Vescalagin	~4.7	250	Co-elutes with other ellagitannins.	[10]
Castalagin	~5.8	250	Co-elutes with other ellagitannins.	[10]
Roburin E	~5.2	250	Co-elutes with other ellagitannins.	[10]

Note: Retention times are highly dependent on the specific column, gradient, and instrumentation used and should be confirmed with an authentic standard.

Workflow Visualization: HPLC Analysis



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Caption: Workflow for the HPLC-DAD analysis of **grandinin**.

Application Note II: Spectroscopic Characterization

Spectroscopic methods provide structural information, enabling the confirmation of **grandinin**'s identity.

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Mass Spectrometry (MS)

Principle: Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS), is a powerful tool for identifying ellagitannins.[16] Electrospray ionization (ESI) is typically used, often in negative ion mode, to generate molecular ions ($[M-H]^-$) and characteristic fragment ions.[3] Tandem MS (MS/MS) or high-resolution MS (HR-MS) can provide further structural details.[17]

Experimental Protocol: LC-ESI-MS/MS

- LC System: An LC system with conditions similar to those described in the HPLC protocol is used to separate **grandinin** from other compounds before it enters the mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI), operated in negative ion mode.
- Mass Analyzer: A triple quadrupole (QQQ) for quantitative studies or a high-resolution analyzer like Orbitrap or TOF for accurate mass measurements.[9]
- Scan Mode:
  - Full Scan: To detect the deprotonated molecular ion $[M-H]^-$ of **grandinin**.
  - Product Ion Scan (MS/MS): To fragment the $[M-H]^-$ ion and generate a characteristic fragmentation pattern for structural confirmation.
- Typical ESI Conditions:
  - Ion Spray Voltage: -4.5 kV
  - Source Temperature: 500-550 °C
  - Nebulizer and Heater Gas (N_2): Optimized for the instrument.
- Data Acquisition: Data is acquired across a mass range suitable for the expected ions (e.g., m/z 100-1500).

Data Presentation: Mass Spectrometry

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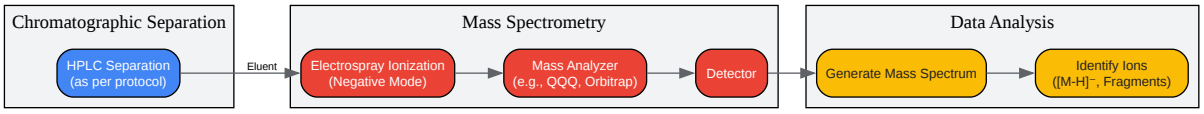
Ion Type	Expected m/z	Description	Reference
$[M-H]^-$	1065.1	Deprotonated molecular ion of grandinin $(C_{46}H_{33}O_{30})^-$.	[2][5]
$[M-2H]^{2-}$	532.0	Doubly charged molecular ion.	
Fragment Ion	301.0	Ellagic acid fragment, a common loss from ellagitannins.	[17]

Workflow Visualization: LC-MS Analysis



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Caption: Workflow for the LC-MS analysis of **grandinin**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy is the most powerful technique for the complete structural elucidation of novel or complex molecules like **grandinin**.[3] 1D NMR (^1H, ^{13}C) provides information on the types and numbers of protons and carbons, while 2D NMR experiments (e.g., COSY, HMBC, HSQC) reveal connectivity between atoms, allowing for the complete assignment of the structure.[3][14]

Experimental Protocol: NMR Analysis

- Sample Preparation: A purified sample of **grandinin** (typically 5-10 mg) is dissolved in a deuterated solvent (e.g., Methanol-d_4 or Acetone-d_6).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).

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- 1D Experiments:
  - ^{1}H NMR: To identify the chemical shifts, coupling constants, and integration of all proton signals.
  - ^{13}C NMR: To identify the chemical shifts of all carbon signals.
- 2D Experiments:
  - COSY (Correlation Spectroscopy): To identify proton-proton (^{1}H-^{1}H) spin couplings, typically through 2-3 bonds.[3]
  - HSQC (Heteronuclear Single Quantum Coherence): To identify direct one-bond correlations between protons and carbons.
  - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-4 bond) correlations between protons and carbons, crucial for connecting different structural fragments.[3]
- Data Processing: The acquired Free Induction Decays (FIDs) are Fourier transformed, phase-corrected, and baseline-corrected using appropriate software. Chemical shifts are referenced to the residual solvent signal.

Data Presentation: NMR Spectroscopy

Specific ^{1}H and ^{13}C NMR chemical shift data for **grandinin** are not readily available in the provided search results. However, the structure can be confirmed by identifying characteristic signals for its constituent parts.

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Structural Moiety	Typical ^{1}H Chemical Shift (δ, ppm)	Typical ^{13}C Chemical Shift (δ, ppm)	Notes
Gallic Acid/HHDP Protons	6.5 - 7.5 (s)	105 - 150	Aromatic signals.
Anomeric Proton (Lyxose)	4.5 - 5.5	90 - 100	Signal for the proton at the C-1 position of the sugar.
Sugar Protons (Lyxose)	3.5 - 4.5	60 - 85	Aliphatic signals from the sugar ring.
Ester Carbonyls	-	160 - 175	Signals for the C=O groups of the galloyl esters.

Infrared (IR) and UV-Visible (UV-Vis) Spectroscopy

Principle: IR spectroscopy identifies the functional groups present in a molecule based on the absorption of infrared radiation, while UV-Vis spectroscopy provides information about conjugated systems.[18][19]

Experimental Protocol: IR & UV-Vis

- IR Spectroscopy:
  - A small amount of the dried, pure sample is mixed with KBr powder and pressed into a thin pellet, or analyzed directly using an Attenuated Total Reflectance (ATR) accessory.
  - The spectrum is recorded, typically from 4000 to 400 cm^{-1}.
- UV-Vis Spectroscopy:
  - A dilute solution of the sample is prepared in a suitable solvent (e.g., methanol).
  - The absorbance is measured across the UV-visible range (e.g., 200-600 nm) using a spectrophotometer.

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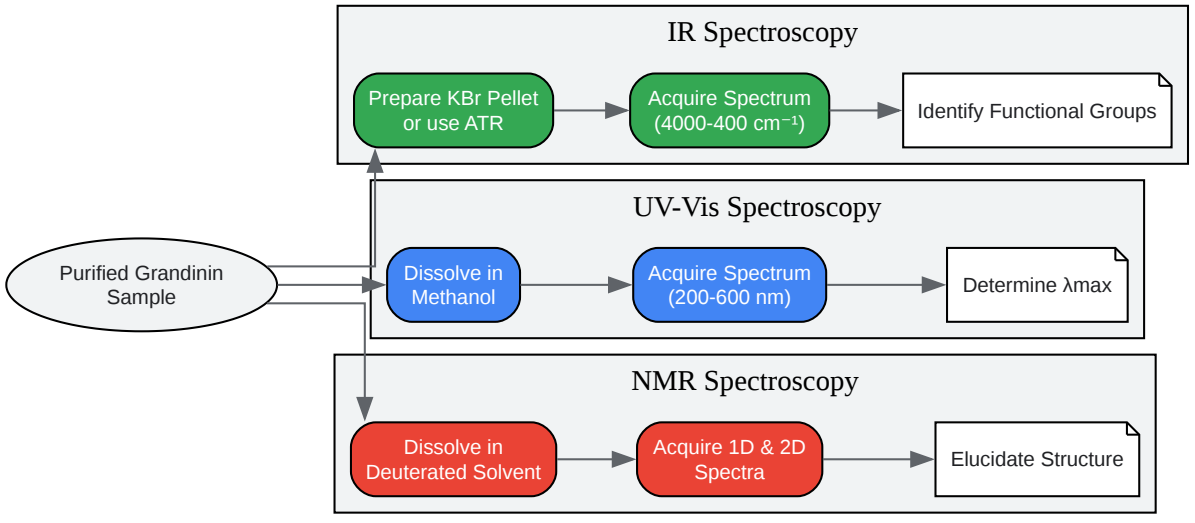
Data Presentation: IR and UV-Vis Spectroscopy

Technique	Wavenumber (cm^{-1}) / Wavelength (λmax, nm)	Functional Group / Electronic Transition
IR	3600 - 3200 (broad)	O-H stretching (phenolic and alcoholic)
IR	~1720	C=O stretching (ester carbonyls)
IR	1620 - 1450	C=C stretching (aromatic rings)
IR	1200 - 1000	C-O stretching
UV-Vis	~280 nm	π → π* transitions in the galloyl/HHDP aromatic systems.

Workflow Visualization: General Spectroscopic Analysis



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Caption: General workflow for spectroscopic analysis of **grandinin**.

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